

# Personal protective equipment for handling 2,5,6-Trimethylbenzoxazole

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## Compound of Interest

Compound Name: 2,5,6-Trimethylbenzoxazole

Cat. No.: B090905

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## Essential Safety and Handling Guide for 2,5,6-Trimethylbenzoxazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **2,5,6-Trimethylbenzoxazole** (CAS RN: 19219-98-8). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

### Hazard Summary

**2,5,6-Trimethylbenzoxazole** is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed and causes skin and serious eye irritation.<sup>[1]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed<sup>[1]</sup>
- H315: Causes skin irritation
- H319: Causes serious eye irritation

Signal Word: Warning<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,5,6-Trimethylbenzoxazole** to minimize exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Impervious protective gloves (e.g., nitrile).[2]	Prevents skin contact, which can cause irritation.
Body Protection	Protective laboratory coat or impervious protective clothing.[2]	Protects skin from accidental contact and contamination of personal clothing.[2]
Respiratory Protection	A NIOSH/MSHA-approved dust respirator is recommended if dust generation is likely. Under normal use with adequate ventilation, no respiratory protection is typically needed.	Prevents inhalation of dust particles.

## Operational Plan: Handling and Storage

Follow these step-by-step procedures to ensure the safe handling and storage of **2,5,6-Trimethylbenzoxazole**.

### Engineering Controls

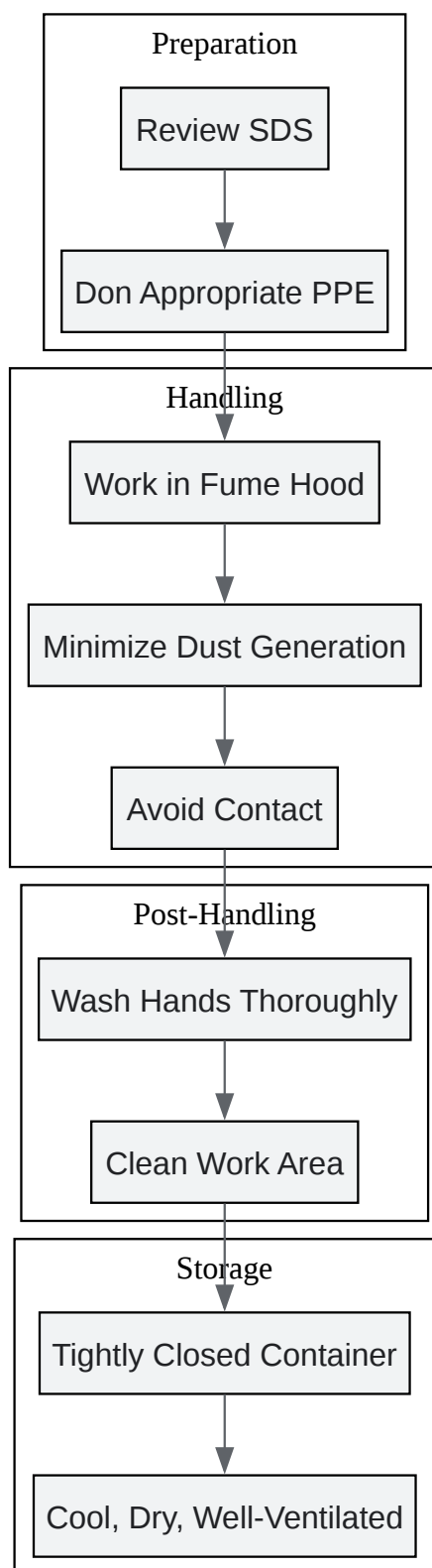
- Work in a well-ventilated area.
- Use a closed system or local exhaust ventilation, such as a chemical fume hood, to control airborne dust levels.

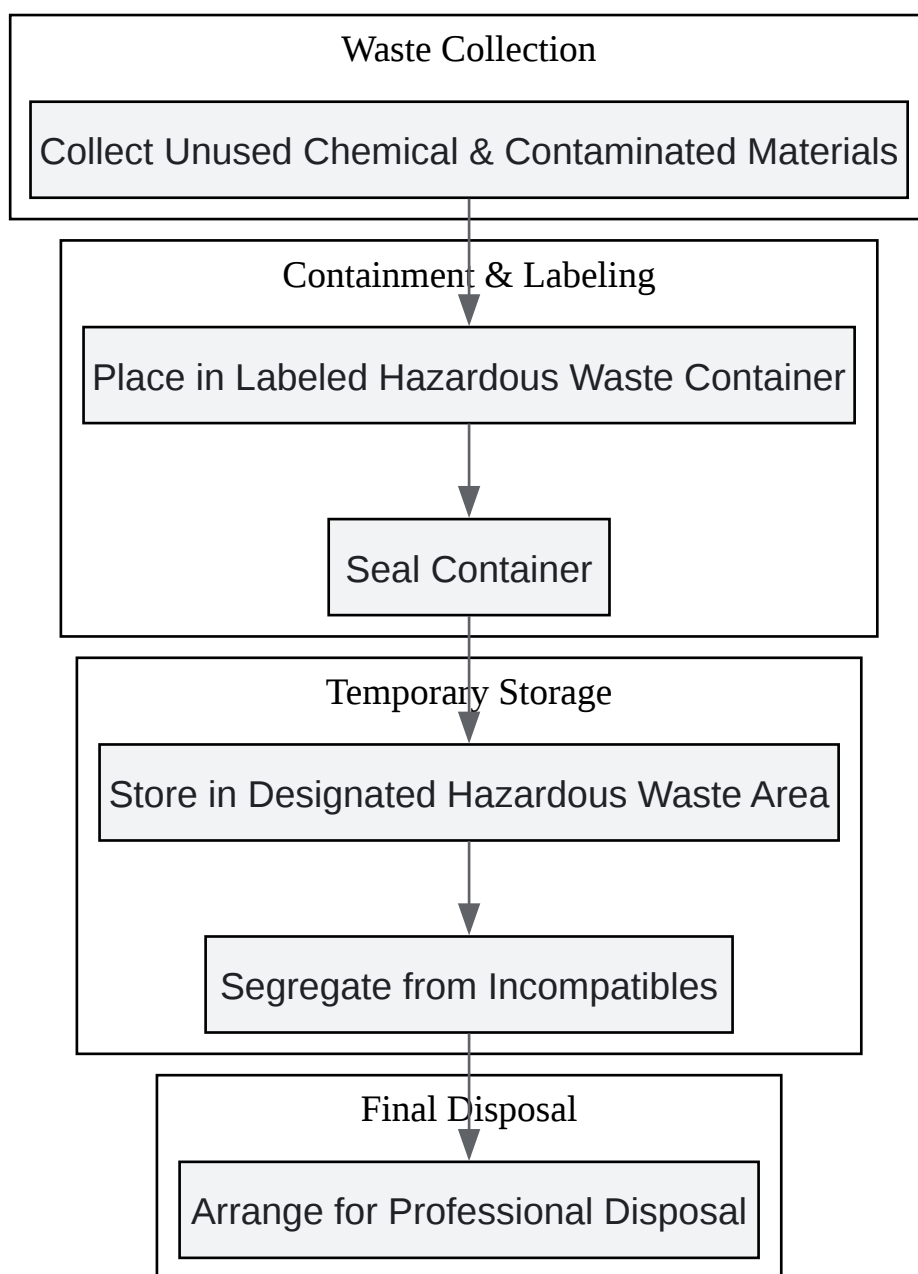
### Safe Handling Procedures

- Review Safety Data Sheet (SDS): Thoroughly read the SDS before beginning work.
- Minimize Dust: Handle the compound in a manner that minimizes dust generation and accumulation.
- Avoid Contact: Avoid direct contact with skin and eyes, and do not breathe in the dust.<sup>[3]</sup>
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where the chemical is handled.
- Clothing: Take off contaminated clothing and wash it before reuse.

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[3]</sup>
- It is recommended to store in a cool and dark place, at temperatures below 15°C.





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## References

- 1. 2,5,6-Trimethylbenzoxazole | C<sub>10</sub>H<sub>11</sub>NO | CID 87965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. fishersci.com [fishersci.com]
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